

Essential Safety and Logistical Information for Handling Keracyanin

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Compound of Interest

Compound Name: Keracyanin

Cat. No.: B1673395

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This document provides comprehensive guidance for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of **Keracyanin**. The following procedures are designed to ensure laboratory safety and maintain the integrity of the compound for experimental use.

Hazard Identification and Safety Precautions

Keracyanin, also known as Cyanidin-3-O-rutinoside chloride, is an anthocyanin compound valued for its antioxidant and anti-inflammatory properties.^{[1][2][3]} While some suppliers do not classify **Keracyanin** as a hazardous substance according to the Globally Harmonized System (GHS), others assign it to "Acute toxicity, Oral (Category 4)" and "Hazardous to the aquatic environment, long-term hazard (Category 1)".^{[4][5]} Therefore, it is prudent to handle **Keracyanin** with a degree of caution appropriate for a potentially harmful substance.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Keracyanin** powder and solutions.

Operation	Required PPE	Specifications
Handling Solid Powder	Eye Protection, Gloves, Respiratory Protection, Lab Coat	Safety glasses with side shields or goggles. Nitrile gloves. N95 or higher-rated dust mask. Standard laboratory coat.
Preparing Solutions	Eye Protection, Gloves, Lab Coat	Safety glasses with side shields or goggles. Nitrile gloves. Standard laboratory coat.
General Laboratory Use	Eye Protection, Gloves, Lab Coat	Safety glasses with side shields. Nitrile gloves. Standard laboratory coat.

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.
Skin Contact	Wash off with soap and plenty of water. Get medical attention if irritation develops and persists.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Consult a physician.

Operational and Disposal Plans

Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- Storage: Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature is -20°C for the powder. Protect from light and moisture.

Disposal Plan

- Solid Waste: Uncontaminated **Keracyanin** solid waste can be disposed of in the regular laboratory trash, clearly labeled as "non-hazardous". However, given the conflicting safety data, it is best practice to collect it in a designated, sealed container for chemical waste disposal.
- Liquid Waste: For solutions, if local regulations permit, water-soluble, non-hazardous solutions may be flushed down the drain with a large volume of water. Due to the aquatic toxicity warning from some suppliers, it is recommended to collect aqueous solutions of **Keracyanin** in a designated waste container for chemical waste disposal.
- Empty Containers: Triple rinse empty containers with a suitable solvent (e.g., water or ethanol). The rinsate should be collected as chemical waste. Once cleaned, deface the label and dispose of the container in the regular trash.

Experimental Protocols

DPPH Free Radical Scavenging Assay

This protocol outlines a common method for determining the antioxidant activity of **Keracyanin**.

Materials:

- **Keracyanin**
- 2,2-diphenyl-1-picrylhydrazyl (DPPH)
- Methanol or Ethanol

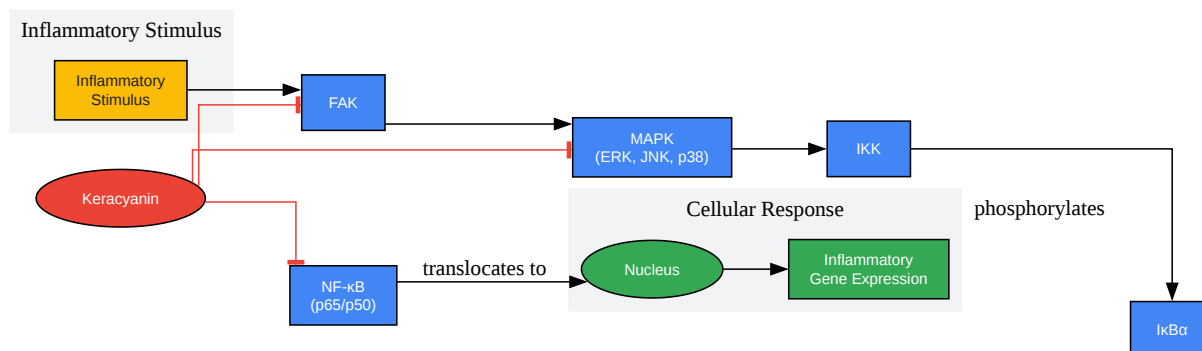
- 96-well microplate
- Microplate reader

Procedure:

- Prepare a stock solution of **Keracyanin** in methanol or ethanol.
- Prepare a series of dilutions of the **Keracyanin** stock solution to test a range of concentrations.
- Prepare a 0.1 mM DPPH solution in methanol or ethanol.
- In a 96-well plate, add a specific volume of each **Keracyanin** dilution to separate wells.
- Add the DPPH solution to each well containing the **Keracyanin** dilutions.
- Include a control containing only the solvent and the DPPH solution.
- Incubate the plate in the dark at room temperature for 30 minutes.
- Measure the absorbance of each well at 517 nm using a microplate reader.
- Calculate the percentage of DPPH scavenging activity for each concentration of **Keracyanin**.

Visualization of Signaling Pathway

Keracyanin has been shown to exhibit its anti-inflammatory effects by inhibiting the NF- κ B/FAK/MAPK signaling pathway. The following diagram illustrates the logical relationship within this pathway.



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